

The Discovery and Natural Sources of Codamine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Codamine
CAS No.: 21040-59-5
Cat. No.: B1259167

[Get Quote](#)

This technical guide provides a comprehensive overview of the discovery, natural sources, and biosynthesis of **codamine**. It is intended for researchers, scientists, and drug development professionals, offering detailed information on both the well-known opiate, codeine, and the distinct benzyloisoquinoline alkaloid, (+)-**codamine**.

Codeine

Codeine is a naturally occurring opiate and a prodrug of morphine, widely utilized for its analgesic, antitussive, and antidiarrheal properties.^{[1][2][3]}

Discovery

Codeine was first isolated in 1832 by the French chemist and pharmacist Pierre-Jean Robiquet.^{[1][2][4][5]} This discovery followed the isolation of morphine from opium in 1804 and was a significant advancement in the understanding and utilization of the medicinal properties of the opium poppy.^{[2][4][5]} The name "codeine" is derived from the Greek word "kódeia," meaning "poppy head."^[1]

Natural Sources

The primary natural source of codeine is the opium poppy, *Papaver somniferum*.^{[1][6]} Codeine is found in the latex, or opium, which is the dried milky exudate collected from the unripe seed capsules of the plant.^[2] The concentration of codeine in opium is typically between 1% and 3%.^[1] While codeine can be directly extracted from the plant, a significant portion of the commercially available codeine is synthesized from the more abundant morphine, which is also present in the opium poppy.^[2]

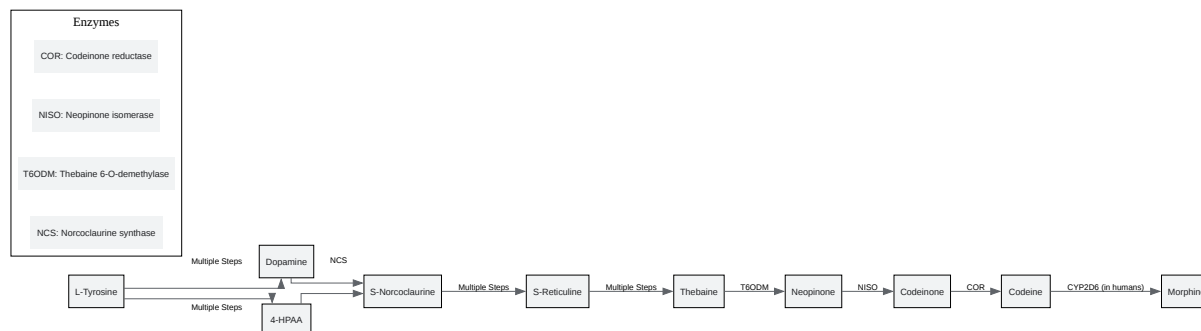
Natural Source	Alkaloid	Concentration in Opium
Papaver somniferum	Codeine	1% - 3%
Papaver somniferum	Morphine	Varies, but more abundant than codeine

Biosynthesis of Codeine

Codeine is a benzylisoquinoline alkaloid, and its biosynthesis in *Papaver somniferum* begins with the amino acid L-tyrosine. The pathway involves a series of enzymatic reactions to produce the key intermediate (S)-reticuline. From (S)-reticuline, the pathway proceeds through several steps to yield thebaine, which is then converted to codeine and subsequently to morphine.

The key enzymatic steps in the later stages of codeine biosynthesis include:

- Thebaine 6-O-demethylase (T6ODM): Converts thebaine to neopinone.
- Neopinone isomerase (NISO): Isomerizes neopinone to codeinone.
- Codeinone reductase (COR): Reduces codeinone to codeine.



[Click to download full resolution via product page](#)

Biosynthetic pathway of codeine from L-tyrosine.

Experimental Protocol: Isolation and Purification of Codeine

The following is a generalized experimental protocol for the isolation and purification of codeine from *Papaver somniferum* poppy straw, followed by analysis using High-Performance Liquid Chromatography (HPLC).

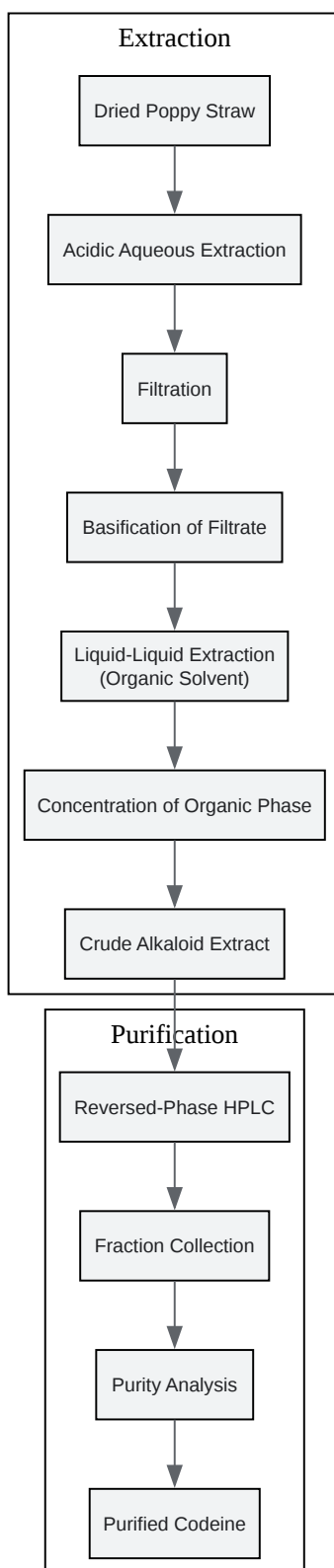
1. Extraction:

- **Sample Preparation:** Dry and finely grind poppy straw to a homogenous powder.

- **Solvent Extraction:** Macerate the powdered poppy straw in an acidic aqueous solution (e.g., 0.5% sulfuric acid) for several hours with agitation. This protonates the alkaloids, increasing their solubility in the aqueous phase.
- **Filtration:** Filter the mixture to separate the solid plant material from the acidic extract containing the alkaloids.
- **Basification and Liquid-Liquid Extraction:** Adjust the pH of the filtrate to approximately 9-10 with a base (e.g., ammonium hydroxide). This deprotonates the alkaloids, making them more soluble in organic solvents. Extract the alkaloids from the aqueous solution using a non-polar organic solvent such as a mixture of chloroform and isopropanol. Repeat the extraction multiple times to ensure complete transfer of the alkaloids.
- **Concentration:** Combine the organic extracts and evaporate the solvent under reduced pressure to obtain a crude alkaloid extract.

2. Purification by HPLC:

- **Column:** A reversed-phase C18 column is commonly used.[\[7\]](#)
- **Mobile Phase:** A gradient elution is typically employed using a mixture of an aqueous buffer (e.g., ammonium acetate or phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol). The specific gradient will depend on the complexity of the extract and the desired separation.
- **Detection:** UV detection at a wavelength of approximately 285 nm is suitable for codeine.
- **Fraction Collection:** Collect the fractions corresponding to the retention time of a codeine standard.
- **Purity Analysis:** Analyze the collected fractions for purity using the same or a modified HPLC method. Pool the pure fractions and evaporate the solvent to obtain purified codeine.



[Click to download full resolution via product page](#)

General workflow for the isolation and purification of codeine.

(+)-Codamine

(+)-**Codamine** is a benzyloquinoline alkaloid with a distinct chemical structure from codeine. Information on this compound is significantly more limited in scientific literature.

Discovery

The initial discovery and isolation of (+)-**codamine** have been reported, with one study noting its isolation from opium as a minor phenolic alkaloid.[8]

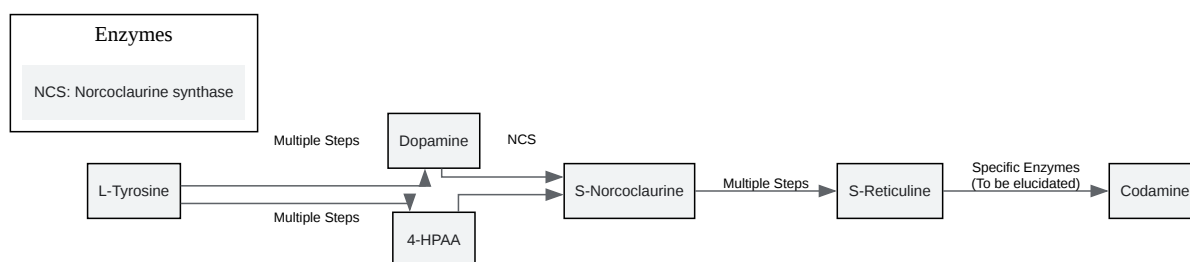
Natural Sources

(+)-**Codamine** has been isolated from the plant *Xylopia parviflora*, a member of the Annonaceae family.[8][9][10] It has also been reported in *Stephania pierrei*. Specific quantitative data on the concentration of (+)-**codamine** in these natural sources is not readily available in the reviewed literature.

Natural Source	Family
<i>Xylopia parviflora</i>	Annonaceae
<i>Stephania pierrei</i>	Menispermaceae
<i>Papaver somniferum</i> (minor)	Papaveraceae

Biosynthesis of (+)-Codamine

As a benzyloquinoline alkaloid, the biosynthesis of (+)-**codamine** is expected to follow the general pathway starting from L-tyrosine and proceeding through the key intermediate (S)-reticuline. The specific enzymatic steps that modify (S)-reticuline to form (+)-**codamine** have not been fully elucidated. The general pathway is illustrated below.



[Click to download full resolution via product page](#)

General biosynthetic pathway for benzyloquinoline alkaloids.

Experimental Protocol: General Alkaloid Isolation

Due to the lack of detailed published protocols for the specific isolation of (+)-**codamine**, a general methodology for the extraction of alkaloids from plant material is provided.

1. Extraction:

- **Sample Preparation:** Dry and pulverize the plant material (e.g., bark or roots of *Xylopia parviflora*).
- **Defatting:** Pre-extract the powdered material with a non-polar solvent like hexane to remove lipids and other non-polar compounds.
- **Alkaloid Extraction:** Extract the defatted plant material with a polar solvent, such as methanol or ethanol, often acidified with a small amount of acid (e.g., acetic acid or hydrochloric acid) to facilitate alkaloid extraction.
- **Solvent Partitioning:** Concentrate the alcoholic extract and partition it between an acidic aqueous layer and an organic solvent (e.g., ethyl acetate) to remove neutral and weakly basic compounds. The alkaloids will remain in the acidic aqueous phase.
- **Basification and Extraction:** Make the aqueous phase basic (pH 9-10) with a suitable base (e.g., sodium carbonate or ammonium hydroxide) and extract the liberated alkaloids with an

immiscible organic solvent like dichloromethane or chloroform.

2. Purification:

- **Chromatography:** The crude alkaloid extract can be subjected to various chromatographic techniques for purification. This may include column chromatography on silica gel or alumina, followed by preparative Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) for final purification.
- **Characterization:** The structure of the isolated (+)-**codamine** can be confirmed using spectroscopic methods such as Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR) spectroscopy (^1H , ^{13}C , and 2D NMR), and comparison with literature data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Codeine - Wikipedia [en.wikipedia.org]
- 2. Codeine | Description, Uses, Actions, & Abuse | Britannica [britannica.com]
- 3. Codeine - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. History of Codeine [narconon.org]
- 5. scholarcommons.sc.edu [scholarcommons.sc.edu]
- 6. Codeine: Uses, effects and risks - Canada.ca [canada.ca]
- 7. A Validated Method for Separation and Determination of Codeine Ph...: Ingenta Connect [ingentaconnect.com]
- 8. researchgate.net [researchgate.net]
- 9. Quaternary isoquinoline alkaloids from *Xylopi* *parviflora* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [The Discovery and Natural Sources of Codamine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1259167/docs#the-discovery-and-natural-sources-of-codamine-a-technical-guide\]](https://www.benchchem.com/product/b1259167/docs#the-discovery-and-natural-sources-of-codamine-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)